

An In-depth Technical Guide to the Physical Properties of Cyclododecylamine

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Compound of Interest

Compound Name: Cyclododecylamine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **cyclododecylamine**, specifically its melting and boiling points. The information contained herein is intended to support research, development, and quality control activities where this compound is utilized.

Core Physical Properties of Cyclododecylamine

Cyclododecylamine is a primary amine attached to a twelve-carbon ring. Its physical state at ambient temperature is a solid, transitioning to a clear, slightly yellow liquid upon melting. Understanding its melting and boiling points is crucial for its handling, purification, and application in various chemical syntheses.

Quantitative Data Summary

The experimentally determined and calculated physical properties of **cyclododecylamine** are summarized in the table below for easy reference and comparison.

Property	Value	Conditions
Melting Point	27-29 °C	(lit.)
Boiling Point	122-124 °C	at 7 mm Hg (lit.)
Molecular Formula	C12H25N	
Molecular Weight	183.33 g/mol	
Density	0.9093 g/cm ³	(rough estimate)
Refractive Index	1.487-1.489	
Flash Point	>110 °C (>230 °F)	

Experimental Protocols

The following sections detail the standard methodologies for the determination of the melting and boiling points of **cyclododecylamine**. These protocols are based on established laboratory techniques for organic compounds.

Melting Point Determination

The melting point of **cyclododecylamine** can be accurately determined using the capillary method with a calibrated melting point apparatus.^{[1][2]}

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer (calibrated)

Procedure:

- **Sample Preparation:** A small sample of **cyclododecylamine** is finely powdered using a mortar and pestle to ensure uniform heat distribution.[3][4]
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then tapped gently to pack the solid to a height of 2-3 mm.[1][4]
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of the melting point apparatus. The thermometer is inserted into its designated holder.
- **Initial Rapid Heating:** The apparatus is heated rapidly to determine an approximate melting range. This allows for a more precise measurement in subsequent trials.
- **Accurate Determination:** A fresh sample is prepared and the apparatus is heated to a temperature approximately 10-15 °C below the estimated melting point. The heating rate is then reduced to 1-2 °C per minute.[1]
- **Observation and Recording:** The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded. The melting point is reported as the range T1-T2.[1][5] For a pure substance, this range is typically narrow (0.5-1 °C).[1]

Boiling Point Determination (Reduced Pressure)

Due to the relatively high boiling point of **cyclododecylamine** at atmospheric pressure, distillation under reduced pressure is the preferred method for its purification and boiling point determination to prevent decomposition. The micro-boiling point method is suitable for this purpose.

Apparatus:

- Thiele tube or a similar heating bath
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer (calibrated)

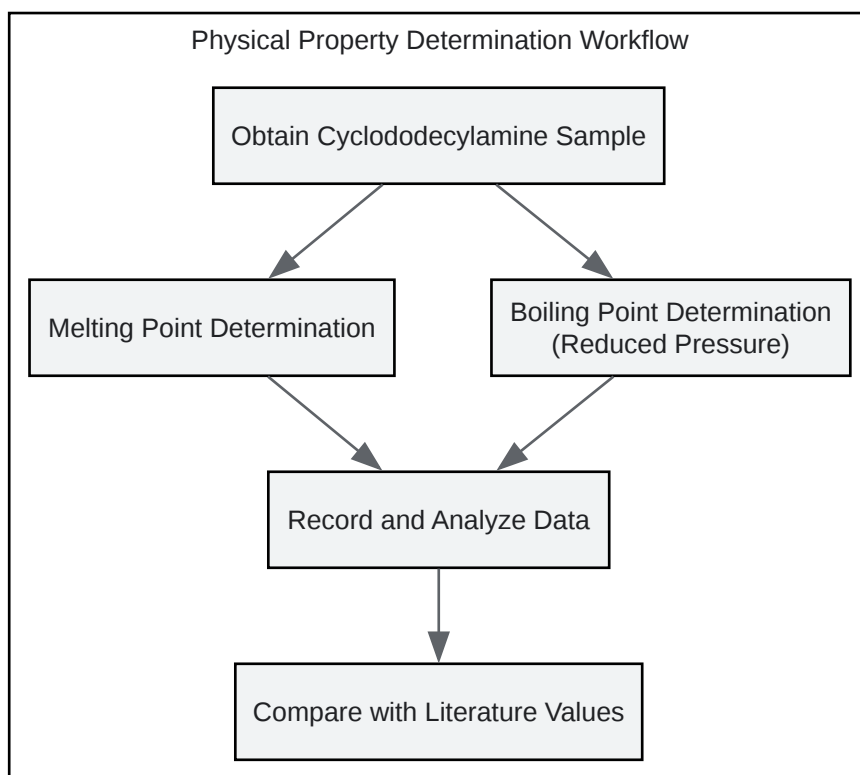
- Vacuum source and manometer
- Heating source (e.g., Bunsen burner or heating mantle)

Procedure:

- Sample Preparation: A small amount (a few milliliters) of liquid **cyclododecylamine** is placed into the small test tube.
- Capillary Inversion: A capillary tube, sealed at one end, is placed in the test tube with the open end downwards.
- Apparatus Assembly: The test tube is attached to a thermometer and placed in the Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- Pressure Reduction: The system is connected to a vacuum source, and the pressure is reduced to the desired level (e.g., 7 mm Hg), as measured by a manometer.
- Heating: The Thiele tube is gently and uniformly heated.
- Observation: As the liquid heats, a stream of bubbles will emerge from the inverted capillary tube. The heating is continued until a rapid and continuous stream of bubbles is observed.
- Cooling and Recording: The heating is then discontinued. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point at that specific reduced pressure.^[6]

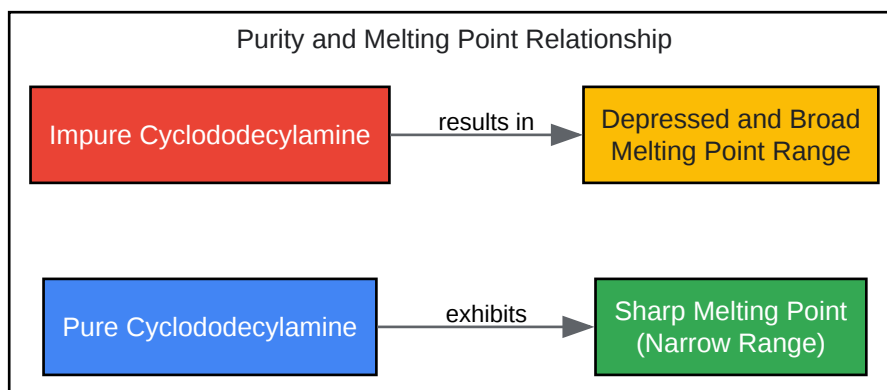
Logical Workflow and Relationships

The following diagrams illustrate the logical workflow for determining the physical properties of **cyclododecylamine** and the relationship between purity and melting point.



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Caption: Workflow for determining the physical properties of **cyclododecylamine**.



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Caption: Relationship between the purity of **cyclododecylamine** and its melting point.

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